

Essential Safety and Logistical Information for Handling Butyl Methyl Sulfide

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Compound of Interest

Compound Name: *Butyl methyl sulfide*

Cat. No.: *B1581413*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling volatile and odorous chemicals like **Butyl methyl sulfide**. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure research environment.

Chemical Identifier:

- Name: **Butyl methyl sulfide**
- Synonyms: n-**Butyl methyl sulfide**, 1-(methylthio)butane
- CAS Number: 628-29-5[1]

Hazard Identification and Classification

Butyl methyl sulfide is classified as a hazardous chemical and requires careful handling.[1]

- Physical Hazards: Highly flammable liquid and vapor.[1][2][3]
- Health Hazards:
 - Causes skin irritation.[1][3]
 - Causes serious eye irritation.[1][3]

- May cause respiratory irritation.[1][3]

Signal Word: Danger[1][2]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[2][3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **Butyl methyl sulfide** for easy reference.

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ S	[4]
Molecular Weight	104.22 g/mol	[3]
Appearance	Colorless liquid	[1]
Odor	Unpleasant	[1]
Boiling Point	122 - 123 °C (251.6 - 253.4 °F)	[1]
Flash Point	20 °C (68 °F)	[1]
Specific Gravity	0.85 g/cm ³	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table outlines the recommended PPE for handling **Butyl methyl sulfide**.

Protection Type	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator with organic vapor cartridges. A full-face respirator is recommended if there is a risk of splashes or aerosol generation.[1][5][6]	To prevent inhalation of vapors, which can cause respiratory irritation.[1][3]
Hand Protection	Chemical-resistant gloves. Based on general recommendations for organic sulfides, Butyl or Viton™ gloves are recommended for extended contact. Nitrile gloves may be suitable for incidental contact but should be changed immediately upon contamination. On-site testing is advised to determine safe usage parameters.	To prevent skin contact, which can cause irritation.[1][5]
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn where splashing is a risk.[1][6]	To protect eyes from splashes and vapors, which can cause serious irritation.[1][3]
Skin and Body Protection	Chemical-resistant lab coat or coveralls, long pants, and closed-toe shoes. For larger quantities or increased risk of exposure, a chemical-resistant	To prevent accidental skin contact.[1][5]

apron or suit may be
necessary.[5][7]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **Butyl methyl sulfide**.

1. Preparation:

- **Engineering Controls:** All work with **Butyl methyl sulfide** must be conducted in a properly functioning chemical fume hood with adequate ventilation.[2][6] Ensure that an eyewash station and safety shower are readily accessible.[1]
- **Ignition Sources:** Remove all potential ignition sources, such as open flames, hot surfaces, and spark-producing equipment, from the work area.[1][2] Use explosion-proof electrical and lighting equipment.[1][5]
- **PPE Inspection:** Before starting, inspect all PPE for any signs of damage or wear and replace as necessary.

2. Handling:

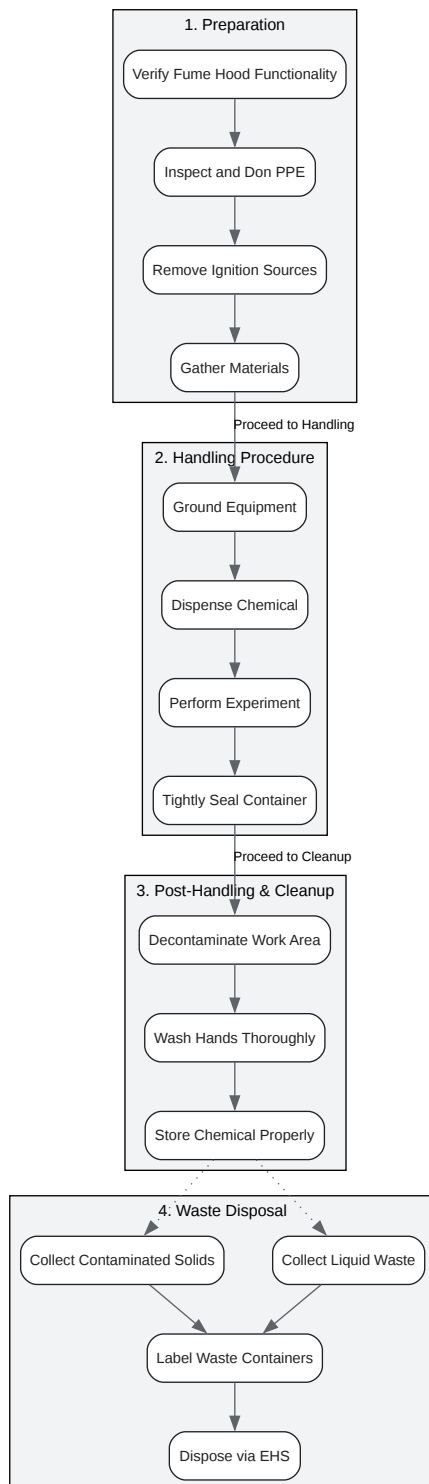
- **Grounding:** To avoid ignition from static electricity, all metal parts of the equipment must be grounded.[1] Use only non-sparking tools.[5]
- **Dispensing:** When transferring or dispensing the chemical, do so slowly and carefully to minimize splashing and vapor generation.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing.[2][5] Do not breathe in vapors or mists.[5]
- **Container Management:** Keep the container tightly closed when not in use.[1][2]

3. Post-Handling:

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[5\]](#)
- Storage: Store **Butyl methyl sulfide** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#) The storage container must be tightly sealed.[\[1\]](#)[\[2\]](#)

Experimental Workflow

Workflow for Handling Butyl methyl sulfide



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Caption: Workflow for Handling **Butyl methyl sulfide**

Disposal Plan

Proper disposal of **Butyl methyl sulfide** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: **Butyl methyl sulfide** is considered a hazardous waste.^[1]
- Solid Waste: All solid materials contaminated with **Butyl methyl sulfide**, such as gloves, paper towels, and pipette tips, must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.^[8]
- Liquid Waste: Unused **Butyl methyl sulfide** and any waste solutions containing it should be collected in a separate, labeled, and sealed container for hazardous liquid waste.^{[1][8]} Do not mix with other waste streams unless compatibility has been confirmed.
- Container Disposal: Empty containers may still contain hazardous residue and should be treated as hazardous waste.^[6] Dispose of them through an approved waste disposal plant.^{[1][2]}
- Consult EHS: Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines and to arrange for waste pickup.

Emergency Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][6]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[1][2][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]
Fire	In case of fire, use CO ₂ , dry chemical, or foam for extinction.[1] Do not use a water jet.[5] Water spray can be used to cool unopened containers. [5]
Spill	Evacuate the area and remove all ignition sources.[5] Wear appropriate PPE.[5] Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.[1][5] Prevent the spill from entering drains.[5]

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